

Application Note: In Vitro Evaluation of 1H-Indazole-3-Carbothioamide Activity

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Compound of Interest

Compound Name: 1H-Indazole-3-carbothioamide

CAS No.: 28751-69-1

Cat. No.: B1611614

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Introduction & Mechanism of Action

The **1H-indazole-3-carbothioamide** scaffold is a bioisosteric modification of the 1H-indazole-3-carboxamide pharmacophore found in several potent receptor tyrosine kinase (RTK) inhibitors. The core indazole ring mimics the adenine moiety of ATP, allowing it to anchor into the hinge region of the kinase ATP-binding pocket.

Mechanistic Rationale for Thioamide Substitution[1]

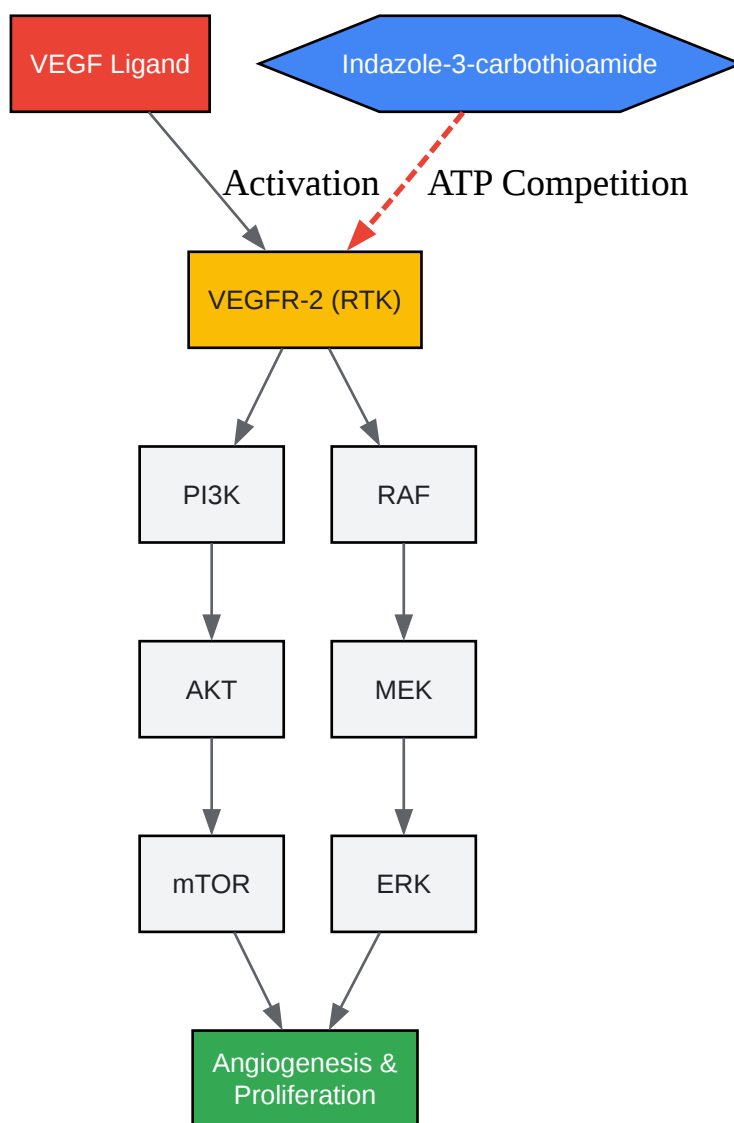
- Lipophilicity: The C=S bond is less polar than C=O, increasing the LogP and potentially enhancing membrane permeability.[1]
- Binding Affinity: The sulfur atom has a larger van der Waals radius () compared to oxygen (), which can induce distinct steric fits within the hydrophobic back-pocket of kinases like VEGFR-2.[1]

- Hydrogen Bonding: Thioamides are stronger hydrogen bond acids (NH donors) but weaker bases (S acceptors) than amides, altering the interaction network with hinge residues (e.g., Cys919 in VEGFR-2).[1]

Signaling Pathway Context

The following diagram illustrates the primary signaling cascades (VEGFR-2 and Wnt/

-catenin) targeted by this scaffold.[1]



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Figure 1: Mechanism of Action.[1] The indazole-3-carbothioamide acts as an ATP-competitive inhibitor of VEGFR-2, blocking downstream PI3K/AKT and MAPK signaling cascades essential for angiogenesis.

Chemical Handling & Stability

Critical Warning: Thioamides are susceptible to oxidative desulfurization (converting back to the amide) and hydrolysis under basic conditions.[1]

- Solvent: Dissolve stock compounds in anhydrous DMSO to 10 mM. Avoid protic solvents (methanol/ethanol) for long-term storage.[1]
- Storage: Aliquot and store at -80°C under argon/nitrogen to prevent oxidation.
- Handling: Avoid strong oxidizing agents (e.g., peroxides) in assay buffers.[1] Ensure assay buffers containing DTT or -mercaptoethanol are fresh to maintain a reducing environment, protecting the thioamide from oxidative degradation.[1]

Protocol A: Biochemical Kinase Inhibition Assay (VEGFR-2/PAK1)[1]

This assay quantifies the

of the compound against recombinant VEGFR-2 or PAK1 kinases using a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) format (e.g., LanthaScreen™ or HTRF®).[1]

Reagents Required[2][3][4]

- Kinase: Recombinant Human VEGFR-2 (KDR) or PAK1.[1]
- Substrate: PolyGT (Glu:Tyr, 4:[1]1) peptide labeled with fluorescein.[1]
- Tracer: Eu-labeled anti-phosphotyrosine antibody.[1]
- ATP: Ultra-pure ATP (Km apparent concentration: ~10 μM for VEGFR-2).[1]

- Assay Buffer: 50 mM HEPES pH 7.5, 10 mM
 , 1 mM EGTA, 0.01% Brij-35, 2 mM DTT.[\[1\]](#)

Step-by-Step Methodology

- Compound Preparation:
 - Prepare a 3-fold serial dilution of the **1H-indazole-3-carbothioamide** in 100% DMSO (starting at 1 mM).
 - Dilute 1:100 into 1x Kinase Buffer to yield 10x working concentrations (max 1% DMSO final).
- Enzyme Reaction Assembly (384-well plate):
 - Add 2.5 µL of 4x Compound solution.
 - Add 2.5 µL of 4x Kinase solution (Final conc: 0.1–0.5 nM).[\[1\]](#)
 - Pre-incubation:[\[1\]](#) Incubate for 15 minutes at Room Temperature (RT) to allow inhibitor binding.[\[1\]](#)
 - Add 5 µL of 2x ATP/Substrate mix.[\[1\]](#)
- Incubation:
 - Seal plate and incubate for 60 minutes at RT in the dark.
- Detection:
 - Add 10 µL of EDTA/Eu-Antibody detection mix to stop the reaction.[\[1\]](#)
 - Incubate for 60 minutes.
- Readout:
 - Read fluorescence on a plate reader (e.g., EnVision).[\[1\]](#)

- Excitation: 340 nm; Emission 1: 615 nm (Donor), Emission 2: 665 nm (Acceptor).[1]
- Calculate TR-FRET Ratio:

. [1]

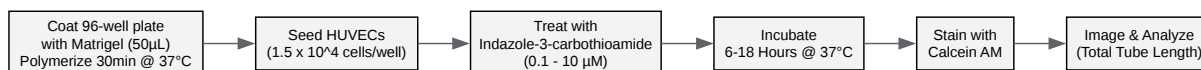
Protocol B: HUVEC Tube Formation Assay (Angiogenesis)[1]

Since 1H-indazole derivatives often target VEGFR, validating biological function in endothelial cells is mandatory.[1] This assay measures the ability of the compound to disrupt capillary-like tube formation.

Reagents Required[2][3][4]

- Cells: Human Umbilical Vein Endothelial Cells (HUVEC), passage 2–5.[1]
- Matrix: Growth Factor Reduced (GFR) Matrigel.
- Media: Endothelial Cell Basal Medium (EBM-2) + VEGF supplement.[1]
- Stain: Calcein AM (fluorescent live-cell stain).[1]

Experimental Workflow



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Figure 2: HUVEC Tube Formation Workflow. A phenotypic assay to validate anti-angiogenic potency.

Analysis

- Capture 4 random fields per well using a 4x objective.
- Use image analysis software (e.g., ImageJ Angiogenesis Analyzer) to quantify:

- Total Tube Length: Primary metric for inhibition.[\[1\]](#)
- Number of Junctions: Secondary metric for network complexity.[\[1\]](#)
- Expectation: A potent VEGFR-2 inhibitor should reduce tube length by >50% at 1 μ M.[\[1\]](#)

Protocol C: Wnt/ -Catenin Reporter Assay (TOPFlash)[\[1\]](#)

Some indazole-3-carboxamide analogs exhibit Wnt pathway inhibition (see Reference 4).[\[1\]](#)

This assay verifies if the thioamide derivative retains this activity.[\[1\]](#)

Methodology

- Transfection: Cotransfect HEK293T cells with:
 - TOPFlash plasmid: Contains TCF/LEF binding sites driving Firefly Luciferase.[\[1\]](#)
 - FOPFlash plasmid: (Control) Mutated binding sites.[\[1\]](#)
 - Renilla Luciferase: Internal normalization control.[\[1\]](#)
- Treatment:
 - 24h post-transfection, treat cells with Wnt3a-conditioned medium (activator) + Compound (0.1–20 μ M).[\[1\]](#)
- Lysis & Detection:
 - After 24h treatment, lyse cells using Passive Lysis Buffer.[\[1\]](#)
 - Measure luminescence using a Dual-Luciferase Assay System.[\[1\]](#)
- Calculation:
 - Normalize Firefly signal to Renilla signal.
 - Calculate Fold Change relative to Wnt3a-stimulated vehicle control.

Data Presentation & Interpretation

Summarize your findings using the standardized table below to facilitate SAR (Structure-Activity Relationship) analysis.

Compound ID	Structure (R-Group)	VEGFR-2 IC50 (nM)	PAK1 IC50 (nM)	HUVEC GI50 (μM)	Wnt Inhibition (%)
Ref (Sunitinib)	Control	10	>1000	0.05	N/A
Indazole-Amide		35	12	1.2	20%
Indazole-Thio		[Experimental]	[Experimental]	[Experimental]	[Experimental]

Interpretation Guide:

- IC50 < 50 nM: Potent "Lead" candidate.[\[1\]](#)
- IC50 50–500 nM: Moderate activity; requires optimization.[\[1\]](#)
- Thioamide vs. Amide: If the thioamide shows lower IC50 than the amide, the sulfur atom likely occupies a hydrophobic pocket more effectively or forms a stronger hydrogen bond with the kinase hinge region.[\[1\]](#)

Troubleshooting

Issue	Probable Cause	Solution
High Background in FRET	Compound fluorescence or precipitation	Check compound solubility in buffer; spin down before adding. Use emission correction.
Loss of Activity over time	Thioamide oxidation	Critical: Ensure buffers contain fresh DTT (2 mM).[1] Avoid freeze-thaw cycles of stock.[1]
Cell Toxicity (Non-Specific)	Off-target effects	Run an MTT/CellTiter-Glo assay on normal fibroblasts (e.g., NIH-3T3) to determine Selectivity Index (SI).[1]

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